

Preliminary Toxicity Screening of 2-(Allylthio)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Allylthio)propanoic acid

CAS No.: 54680-83-0

Cat. No.: B1280510

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Executive Summary & Chemical Identity

2-(Allylthio)propanoic acid (CAS 54680-83-0) is a functionalized thioether characterized by an allyl group attached to a sulfur atom, which is in turn linked to a propanoic acid backbone.^[1] While often utilized as a chemical intermediate in pharmaceutical synthesis or as a candidate flavoring agent (sulfurous/allium profile), its toxicological profile requires rigorous scrutiny due to the presence of the allyl moiety—a known structural alert for metabolic activation.

This guide outlines a self-validating, tiered screening protocol designed to assess the safety of this compound early in the development pipeline, minimizing resource wastage on non-viable candidates.

Chemical Profile

Property	Specification
IUPAC Name	2-(prop-2-enylthio)propanoic acid
CAS Number	54680-83-0
Molecular Formula	C ₆ H ₁₀ O ₂ S
Molecular Weight	146.21 g/mol
Structural Alerts	Allyl group (potential epoxide formation), Thioether (S-oxidation)
Predicted LogP	~1.2 - 1.5 (Moderate lipophilicity)

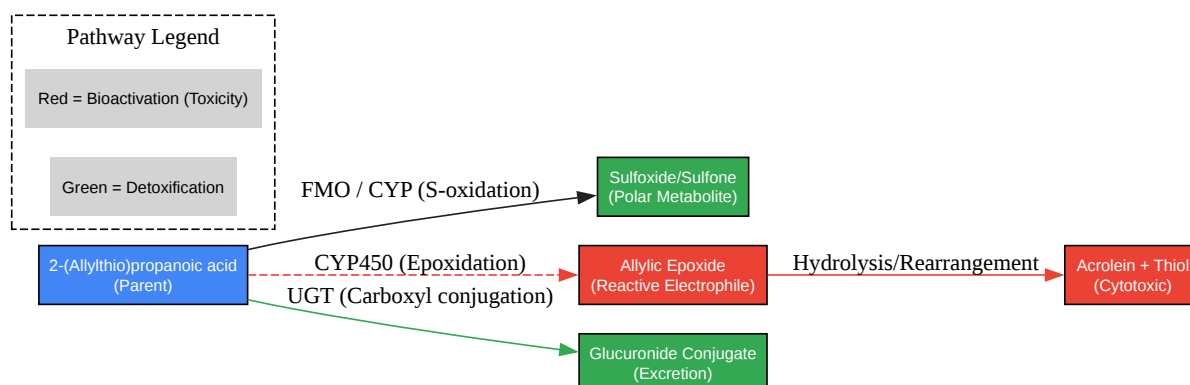
Metabolic Fate & Structural Alerts

Understanding the metabolic trajectory is the prerequisite for designing relevant toxicity assays. The toxicity of **2-(Allylthio)propanoic acid** is likely driven by two competing pathways: Detoxification (S-oxidation/Conjugation) vs. Bioactivation (Epoxidation).

Mechanistic Hypothesis

- **S-Oxidation (Detoxification):** Flavin-containing monooxygenases (FMOs) typically oxidize the sulfur to a sulfoxide and subsequently a sulfone. These polar metabolites are readily excreted.
- **Allylic Epoxidation (Bioactivation):** CYP450 enzymes (specifically CYP2E1 or CYP2A6) may target the terminal double bond of the allyl group, forming a reactive epoxide (glycidol derivative) or, following hydrolysis, releasing acrolein—a potent electrophile and known cytotoxic agent.

Visualization: Predicted Metabolic Pathways



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Figure 1: Predicted metabolic fate of **2-(Allylthio)propanoic acid**. The red pathway represents the primary toxicological concern requiring screening.

Tier 1: In Silico Profiling (QSAR)

Before wet-lab synthesis or testing, computational models must be used to predict genotoxicity and sensitization potential.

Protocol 1.1: Structural Alert Analysis

- Tools: OECD QSAR Toolbox, Toxtree (Cramer Rules), VEGA.[2]
- Objective: Assign a Cramer Class.
 - Expectation: Class III (High Safety Concern) due to the allyl-thioether motif, which mimics known toxins like allyl alcohol or diallyl disulfide.
- Action: If predicted Ames positive, proceed immediately to confirmatory in vitro testing. If Class III, the Threshold of Toxicological Concern (TTC) is low (90 µg/person/day).

Tier 2: In Vitro Screening Protocols

This section details the experimental workflows. These assays are selected to specifically interrogate the "Allyl" structural alert.

Protocol 2.1: The "Metabolic-Boosted" Ames Test

Standard Ames tests may yield false negatives if the S9 fraction (liver homogenate) does not generate enough acrolein/epoxide.

- Strains:
 - *S. typhimurium*TA100 (Detects base-pair substitutions; sensitive to epoxides/aldehydes).
 - *S. typhimurium*TA102 (Detects oxidative damage/cross-linking; critical for aldehydes like acrolein).
- Modification: Use Hamster S9 (30%) instead of standard Rat S9. Hamster liver has higher CYP2E1 activity, maximizing the conversion of the allyl group to its reactive metabolites.
- Control: Positive control must be Allyl alcohol (requires metabolic activation) to validate the S9 system.

Protocol 2.2: Cytotoxicity & Glutathione Depletion Assay

Since allyl compounds often deplete cellular glutathione (GSH) leading to oxidative stress, a simple viability assay is insufficient.

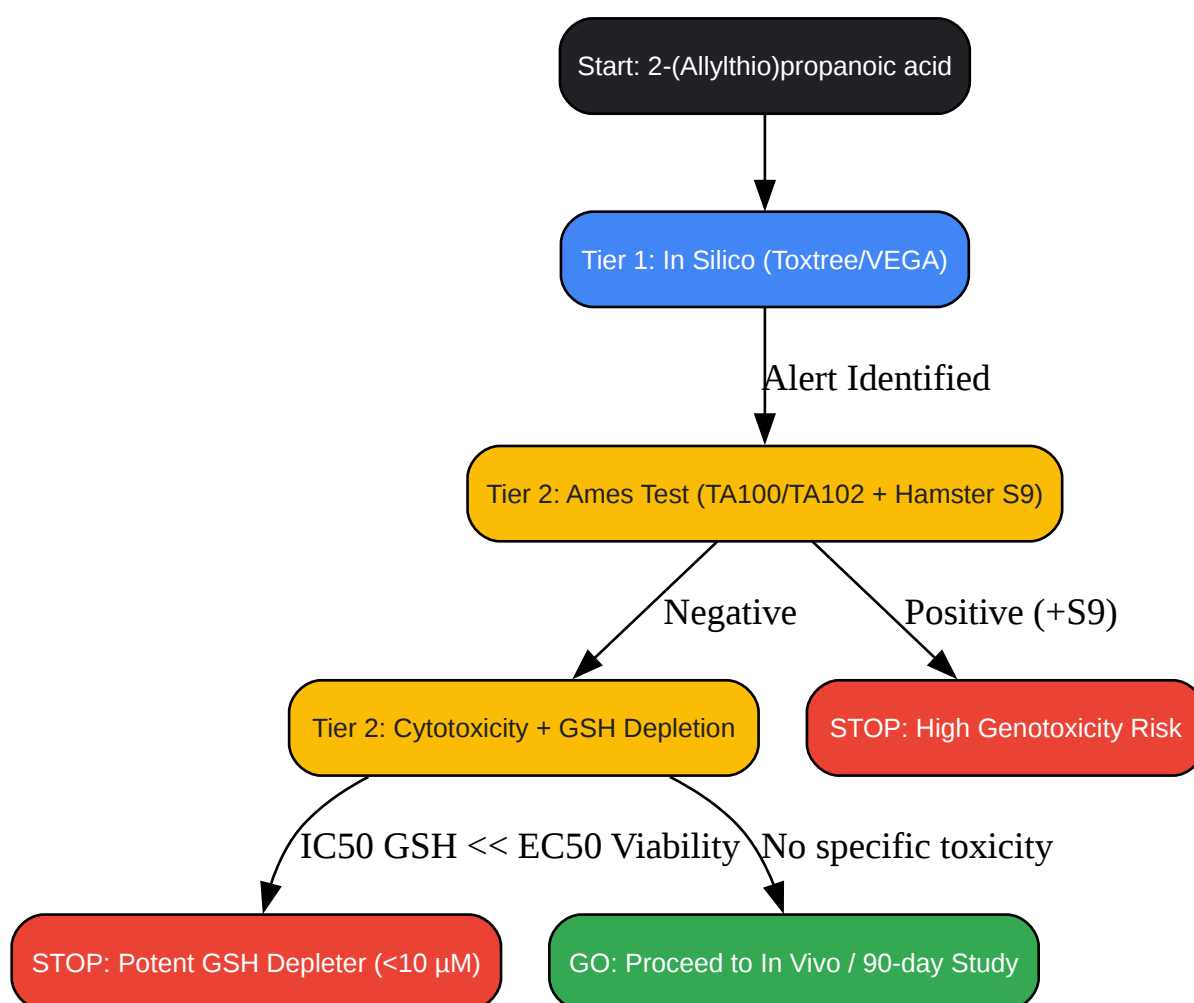
- Cell Line: HepG2 (human hepatoma) or precision-cut liver slices.
- Methodology:
 - Incubation: Treat cells with 0.1 - 1000 μ M of **2-(Allylthio)propanoic acid** for 24h.
 - Multiplex Readout:
 - Viability: Resazurin reduction (Alamar Blue).
 - GSH Levels: Monochlorobimane (mBCl) fluorescence assay.
 - Endpoint: Calculate the EC50 for viability and the IC50 for GSH depletion.

- Interpretation: If GSH depletion occurs at concentrations significantly lower than cell death, the mechanism is likely oxidative stress/alkylation (Acrolein-mediated).

Tier 3: Decision Matrix & Risk Assessment

Data from the above tiers is synthesized to make a Go/No-Go decision.

Screening Decision Tree



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Figure 2: Go/No-Go Decision Tree for preliminary screening.

Quantitative Risk Assessment (QRA)

If the compound is intended as a flavoring agent:

- TTC Approach: As a likely Cramer Class III compound, the intake must be below 90 μ g/person/day unless specific toxicity data proves safety.
- Margin of Safety (MoS): If in vitro NOAEL (No Observed Adverse Effect Level) equivalent is estimated at >100 mg/kg, and intake is microgram-level, the MoS is likely sufficient (>1000).

References

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Sources

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- [2. mdpi.com \[mdpi.com\]](#)
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